

in vitro and in vivo studies of epi-Syringaresinol

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Compound of Interest

Compound Name: *epi-Syringaresinol*

Cat. No.: B1614455

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An In-depth Technical Guide to the In Vitro and In Vivo Studies of **epi-Syringaresinol** and Its Isomers

Disclaimer: Scientific literature extensively covers the biological activities of syringaresinol and its stereoisomers, such as (+)-syringaresinol and (-)-syringaresinol. Data specifically for **epi-syringaresinol** is limited[1]. As an epimer, it shares a close structural relationship with syringaresinol, and the following data on syringaresinol is presented to provide a comprehensive overview of the compound class for research and drug development professionals.

Introduction

Syringaresinol (SYR) is a naturally occurring furofuran class lignan found in a variety of cereals, medicinal plants, and trees[2][3][4]. It is formed through the dimerization of two sinapyl alcohol units[4]. As a polyphenolic compound, syringaresinol has garnered significant scientific interest due to its broad spectrum of pharmacological activities, including antioxidant, anti-inflammatory, neuroprotective, and anticancer effects[4][5][6]. These properties make it a compelling candidate for therapeutic applications in conditions driven by oxidative stress and inflammation, such as cardiovascular diseases, neurodegenerative disorders, and cancer[3][4][6]. This guide provides a detailed overview of the key in vitro and in vivo findings, experimental methodologies, and underlying molecular mechanisms of action.

In Vitro Studies of Syringaresinol Antioxidant Activity

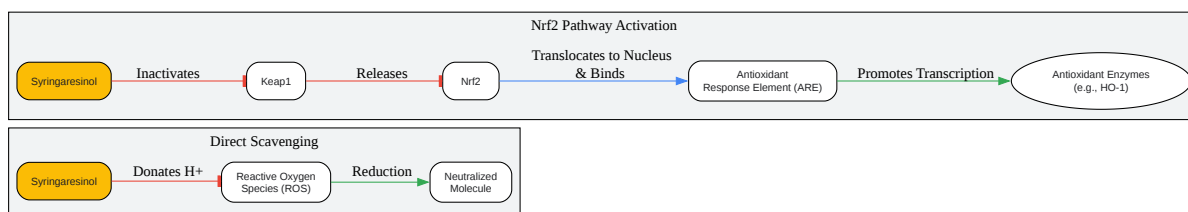
Syringaresinol demonstrates potent antioxidant properties through two primary mechanisms: direct scavenging of free radicals and upregulation of endogenous antioxidant pathways[6]. As a phenolic compound, it can donate hydrogen atoms to neutralize reactive oxygen species (ROS), thereby terminating damaging oxidative chain reactions[6][7]. Furthermore, it is a known activator of the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway, a master regulator of the cellular antioxidant response[6][8].

Table 1: Quantitative Antioxidant Activity of Syringaresinol

Assay	IC50 / EC50 Value (µg/mL)	Reference Compound	IC50 Value (µg/mL)	Source
DPPH Radical Scavenging	1.73	BHT	3.08	[7]
DPPH Radical Scavenging	10.77	-	-	[9][10]
ABTS Radical Scavenging	2.10	Trolox	2.34	[7]

| ABTS Radical Scavenging | 10.35 | - | - | [9][10] |

Note: IC50/EC50 values can vary between studies due to different experimental conditions.



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Diagram 1: Antioxidant Mechanisms of Syringaresinol.

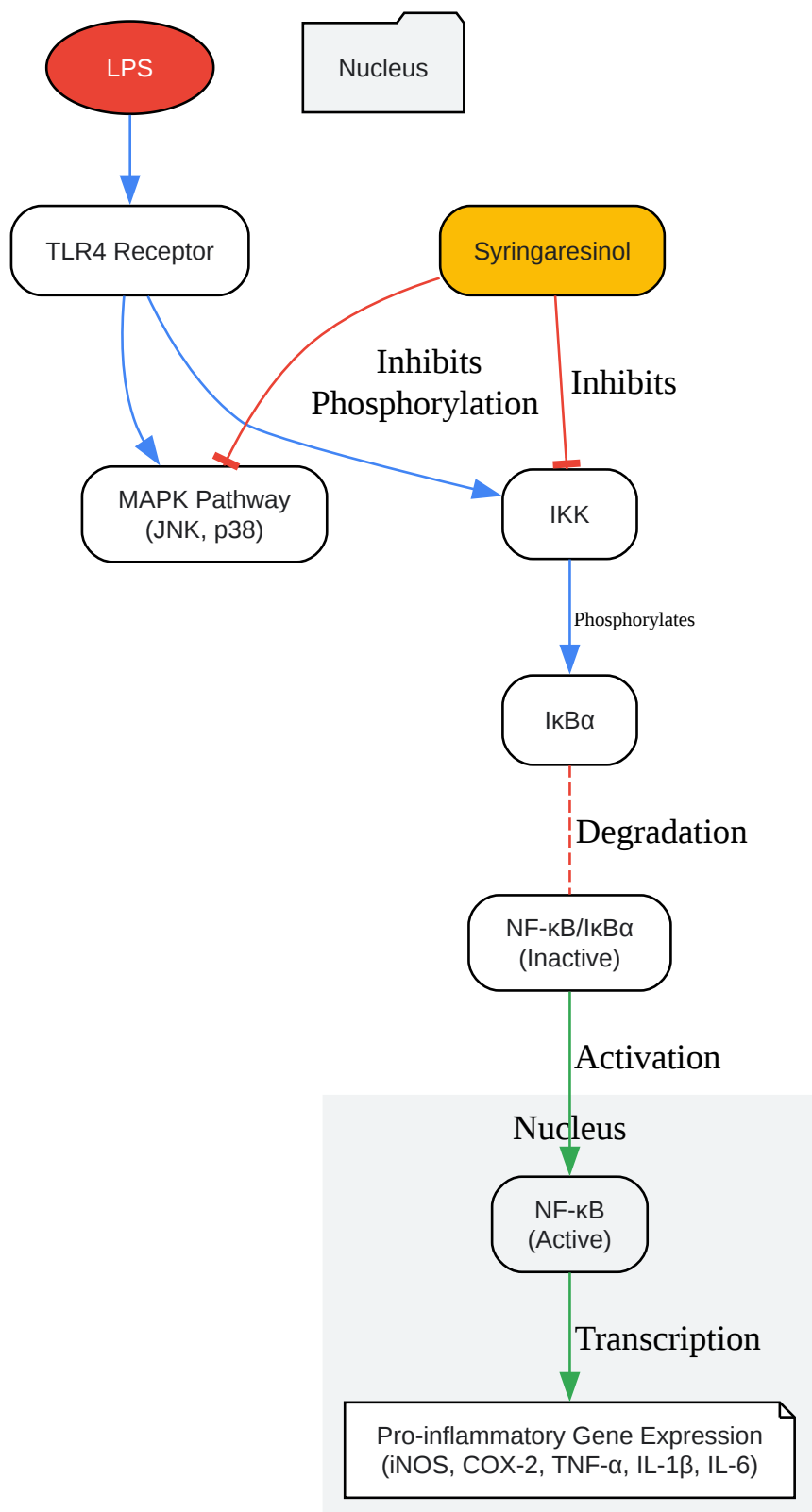
Anti-inflammatory Effects

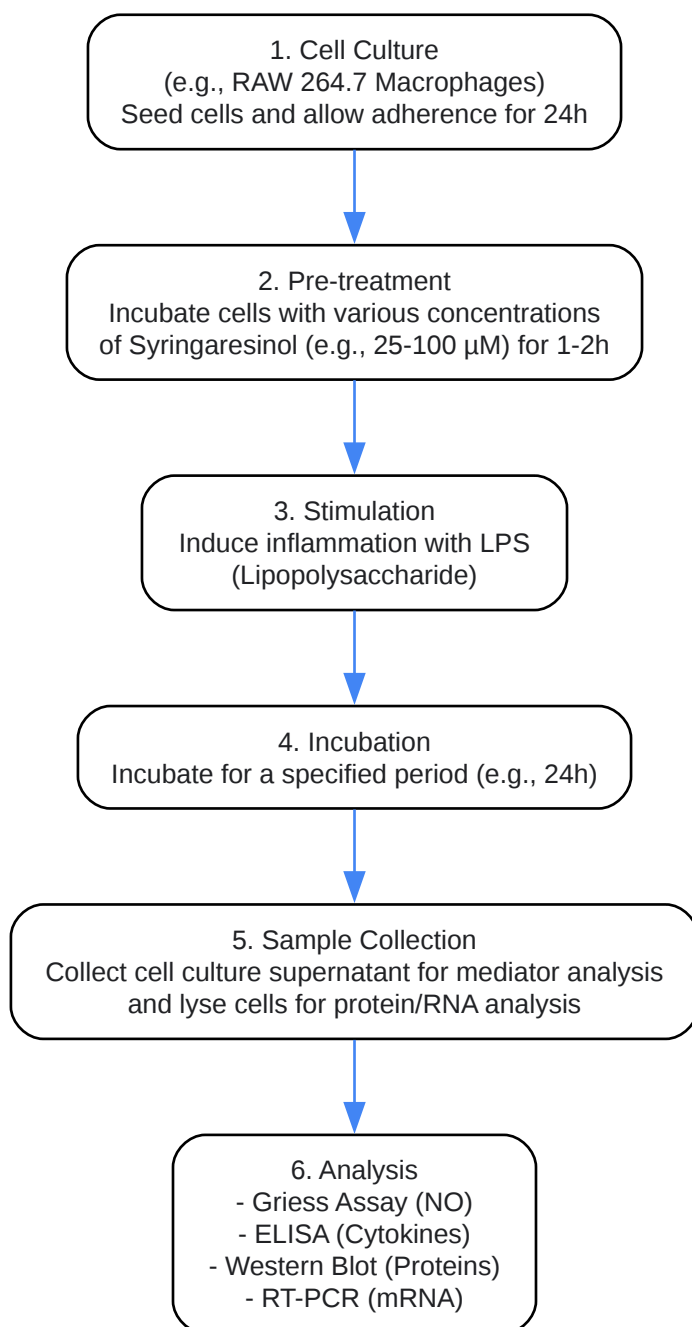
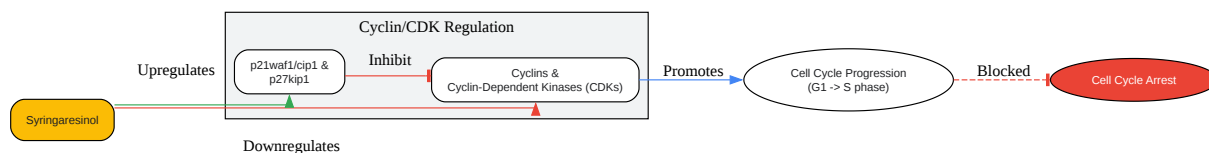
Syringaresinol exhibits significant anti-inflammatory properties by modulating key signaling pathways, primarily the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways[5][11]. In vitro studies, often using lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages, have shown that syringaresinol can inhibit the production of pro-inflammatory mediators.[5][11].

Table 2: Summary of In Vitro Anti-inflammatory Effects

Model System	Treatment	Effect	Target Molecules Inhibited	Source
LPS-stimulated RAW 264.7 macrophages	Syringaresinol (25, 50, 100 μ M)	Reduced inflammation	iNOS, COX-2, TNF- α , IL-1 β , IL-6, NO	[3][5][11]
SW982 human synovial sarcoma cells	(+)-Syringaresinol-di-O-beta-D-glucoside	Suppressed inflammatory gene expression	IL-1 β , IL-6, COX-2, MMP-1	[12]

| Oxaliplatin-treated spinal microglia | Syringaresinol | Suppressed microglial activation | iNOS, p-ERK, p-NF- κ B |[13] |





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